

Technical Whitepaper: 3-Acetyl-7-Nitroindole

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Compound of Interest

Compound Name: 1-(7-Nitro-1H-indol-3-yl)ethanone

CAS No.: 165669-21-6

Cat. No.: B185881

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A Bifunctional "Push-Pull" Scaffold for Medicinal Chemistry

Part 1: Executive Summary & Strategic Value

3-Acetyl-7-nitroindole (3-Ac-7-NI) represents a high-value heterocyclic intermediate characterized by a unique electronic "push-pull" system. Unlike simple indoles, this molecule integrates two orthogonally reactive handles: a C3-acetyl group (electrophilic carbonyl) and a C7-nitro group (reducible nitrogen source).

For the medicinal chemist, this scaffold offers a direct gateway to "privileged structures" found in kinase inhibitors, antiviral agents, and CNS-active ligands. Its strategic value lies in its ability to undergo divergent functionalization:

- **C3-Position:** Ready for condensation reactions (Claisen-Schmidt) to form chalcones or reduction to ethyl/vinyl linkers.
- **C7-Position:** A masked amino group. The 7-nitro moiety, upon reduction, yields 7-aminoindoles—a critical motif for hydrogen-bonding interactions in ATP-binding pockets (e.g., in CDK or kinase inhibitors) which is often difficult to access via direct amination.

Part 2: Chemical Profile & Properties[1]

Physicochemical Data

Property	Specification	Notes
IUPAC Name	1-(7-nitro-1H-indol-3-yl)ethanone	
Molecular Formula	C ₁₀ H ₈ N ₂ O ₃	
Molecular Weight	204.18 g/mol	
Appearance	Yellow to orange crystalline solid	Nitro group conjugation lends color.
Solubility	DMSO, DMF, hot Ethanol	Poor solubility in water/hexane.
pKa (NH)	~13.5	More acidic than indole (pKa ~16) due to electron-withdrawing -NO ₂ and -COCH ₃ .
H-Bond Donors	1 (Indole NH)	
H-Bond Acceptors	3 (Nitro O, Carbonyl O)	

Electronic "Push-Pull" Mechanism

The indole ring acts as a conduit between the electron-donating nitrogen (N1) and the electron-withdrawing acetyl group at C3. The C7-nitro group introduces a secondary electronic pull, deactivating the benzene ring but increasing the acidity of the N1-proton. This unique electronic landscape makes the C2 position susceptible to nucleophilic attack under specific conditions, allowing for further functionalization.

Part 3: Synthesis & Experimental Protocols

Directive: Regioselective synthesis is critical. Direct nitration of 3-acetylindole often yields a mixture of 4-, 5-, and 6-nitro isomers. The preferred route is the acetylation of the pre-functionalized 7-nitroindole.

Preferred Route: Vilsmeier-Haack / Friedel-Crafts Acetylation

This protocol utilizes 7-nitroindole as the starting material to ensure the nitro group is fixed at the C7 position.

Reagents:

- Substrate: 7-Nitroindole (CAS: 6960-42-5)
- Acylating Agent: Acetic Anhydride () or Acetyl Chloride ()
- Catalyst: Tin(IV) Chloride () or Aluminum Chloride ()
- Solvent: Dichloromethane (DCM) or Nitrobenzene

Step-by-Step Protocol:

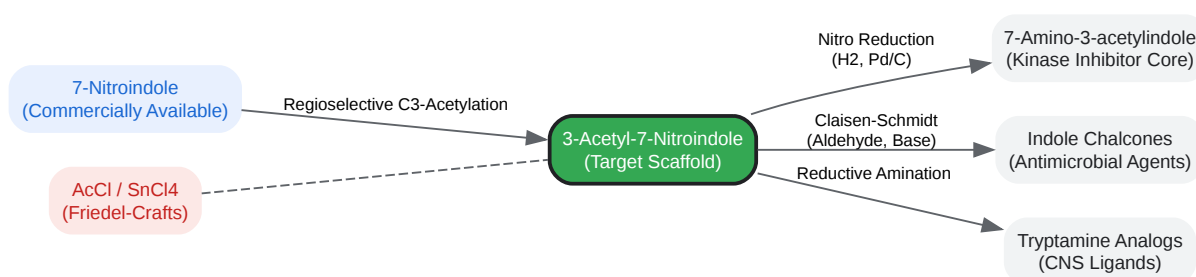
- Preparation: In a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, dissolve 7-nitroindole (10 mmol, 1.62 g) in anhydrous DCM (50 mL).
- Lewis Acid Addition: Cool the solution to 0°C in an ice bath. Add (12 mmol, 1.4 mL) dropwise via syringe. Note: Fuming occurs; ensure proper venting.
- Acylation: Add Acetyl Chloride (11 mmol, 0.78 mL) dropwise over 10 minutes. The solution will darken as the complex forms.
- Reaction: Remove the ice bath and allow the reaction to stir at Room Temperature (RT) for 4–6 hours. Monitor via TLC (50% EtOAc/Hexane). The product will appear as a lower R_f spot compared to the starting material.

- Quenching: Pour the reaction mixture slowly into 100 mL of ice-cold water containing 1M HCl to break the Lewis acid complex.
- Extraction: Extract with DCM (3 x 50 mL). Wash combined organics with saturated (to remove acid) and brine.
- Purification: Dry over , filter, and concentrate in vacuo. Recrystallize the crude solid from Ethanol/Water to yield 3-acetyl-7-nitroindole as yellow needles.

Yield Expectation: 65–75%

Visualization of Synthesis Logic

The following diagram illustrates the regioselectivity logic and downstream utility.



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Caption: Synthetic workflow transforming 7-nitroindole into the bifunctional 3-acetyl-7-nitroindole scaffold and its divergent applications.

Part 4: Functional Applications & Mechanism of Action

Precursor for 7-Substituted Indole Drugs

The 7-position of the indole ring is often called the "privileged position" in kinase inhibitor design. Substituents here can interact with the solvent-exposed region or specific hinge residues of the ATP-binding pocket.

- Workflow: 3-Ac-7-NI

Reduction of Nitro

7-Amino-3-acetylindole

Amide coupling/Sulfonylation.

- Relevance: This mimics the core structure of several experimental HIV-1 attachment inhibitors and anticancer agents targeting the MAPK pathway.

Synthesis of Bioactive Chalcones

The C3-acetyl group contains acidic

-protons (

), allowing it to act as a nucleophile in aldol condensations.

- Reaction: 3-Ac-7-NI + Aryl Aldehyde

Indolyl-Chalcone.

- Bioactivity: These chalcone derivatives have demonstrated potency as tubulin polymerization inhibitors and antioxidants by stabilizing reactive oxygen species (ROS) via the indole NH and the conjugated enone system.

Nitric Oxide Synthase (NOS) Inhibition Context

While 7-nitroindole (7-NI) is a well-documented selective inhibitor of neuronal nitric oxide synthase (nNOS), the 3-acetyl derivative modifies this activity.

- Mechanism: 7-NI binds to the heme active site of nNOS. The addition of the bulky 3-acetyl group likely alters binding affinity due to steric clash within the porphyrin binding pocket.

- Research Use: Researchers use 3-Ac-7-NI primarily as a negative control or a structural probe to map the steric tolerance of the NOS active site.

Part 5: Safety & Handling (SDS Summary)

Signal Word: WARNING

Hazard Class	Statement	Precaution
Acute Toxicity	Harmful if swallowed or inhaled.	Use in a fume hood. Wear N95/P100 mask if handling powder.
Skin/Eye Irritant	Causes serious eye irritation.	Wear nitrile gloves and safety goggles.
Reactivity	Nitro compounds can be energetic.	Avoid high heat (>150°C) or shock. Do not distill to dryness.
Storage	Light sensitive.	Store in amber vials at 2–8°C.

References

- National Center for Biotechnology Information (NCBI). 7-Nitroindole Compound Summary. PubChem.[1] Available at: [\[Link\]](#)
- Zhang, X., et al. (2023). Regioselective synthesis of 3-nitroindoles under non-acidic conditions.[2] Royal Society of Chemistry Advances. Available at: [\[Link\]](#)

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Sources

- 1. chemimpex.com [\[chemimpex.com\]](#)

- 2. Regioselective synthesis of 3-nitroindoles under non-acidic and non-metallic conditions - PMC [pmc.ncbi.nlm.nih.gov]
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